

Technical Guide: Safety and Handling of (6-Bromo-5-methoxypyridin-2-yl)methanol

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Compound of Interest

Compound Name: (6-Bromo-5-methoxypyridin-2-yl)methanol

Cat. No.: B183504

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **(6-bromo-5-methoxypyridin-2-yl)methanol** (CAS No. 905562-91-6). The information herein is intended to support laboratory research and drug development activities by ensuring the safe use of this compound.

Chemical and Physical Properties

(6-Bromo-5-methoxypyridin-2-yl)methanol is a halogenated pyridine derivative. A summary of its key physical and chemical properties is provided below.

Property	Value
CAS Number	905562-91-6
Molecular Formula	C ₇ H ₈ BrNO ₂
Molecular Weight	218.05 g/mol
Boiling Point	325.8 ± 37.0 °C (Predicted)
Density	1.595 ± 0.06 g/cm ³ (Predicted)

Hazard Identification and Safety Precautions

(6-Bromo-5-methoxypyridin-2-yl)methanol is classified as a hazardous substance. The following tables summarize its hazard statements and recommended precautionary measures.

Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Precautionary Statements

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.

P501

Dispose of contents/container to an approved waste disposal plant.

First-Aid Measures

In the event of exposure to **(6-Bromo-5-methoxypyridin-2-yl)methanol**, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Immediately wash off with soap and plenty of water. Take off contaminated clothing and shoes. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Handling, Storage, and Disposal

Proper handling, storage, and disposal of **(6-Bromo-5-methoxypyridin-2-yl)methanol** are crucial for maintaining a safe laboratory environment.

Handling and Storage

Aspect	Recommendation
Handling	Avoid contact with skin, eyes, and clothing. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
Storage	Keep container tightly closed in a dry and well-ventilated place. Store in a cool place. Recommended storage temperature: 2 - 8°C.

Accidental Release Measures

In case of a spill, follow these procedures:

- **Personal Precautions:** Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Methods for Cleaning Up:** Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disposal

Dispose of this chemical in accordance with federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **(6-Bromo-5-methoxypyridin-2-yl)methanol**.

Protection Type	Equipment Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **(6-bromo-5-methoxypyridin-2-yl)methanol** is not readily available in the searched literature, a general procedure for the

synthesis of a structurally similar compound, (2-Nitrophenyl)-(5-bromo-2-methoxypyridin-4-yl)methanol, can be adapted. This provides a foundational methodology for researchers.

General Synthesis of a Substituted Pyridine Methanol Derivative

Disclaimer: This is a generalized protocol based on the synthesis of a similar compound and should be adapted and optimized by qualified personnel. All steps should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

- 5-Bromo-2-methoxypyridine (or a suitable starting pyridine derivative)
- An appropriate aldehyde (e.g., 2-nitrobenzaldehyde)
- n-Butyllithium (n-BuLi) in hexanes
- Diisopropylamine
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate or sodium sulfate
- Solvents for chromatography (e.g., ethyl acetate, petroleum ether)
- Silica gel for column chromatography

Procedure:

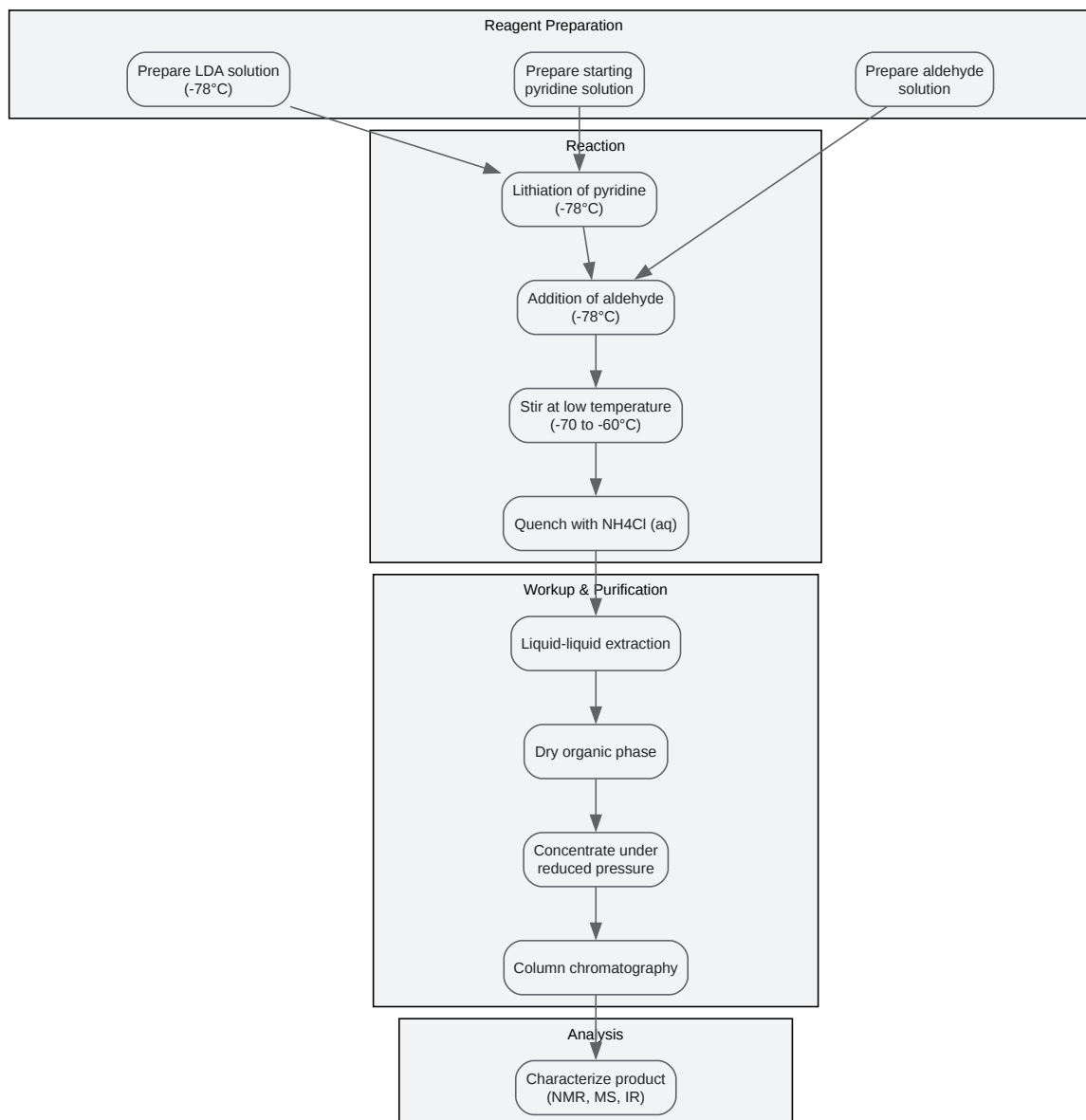
- Preparation of Lithium Diisopropylamide (LDA): In a flame-dried, round-bottom flask equipped with a magnetic stir bar and under a nitrogen atmosphere, dissolve diisopropylamine in anhydrous THF. Cool the solution to -78 °C using a dry ice/acetone bath. To this stirred solution, add n-butyllithium dropwise, maintaining the temperature below -70 °C. Stir the resulting mixture at this temperature for 30 minutes.

- **Lithiation of the Pyridine Ring:** To the freshly prepared LDA solution, add a solution of the starting bromo-methoxy-pyridine in anhydrous THF dropwise, ensuring the internal temperature remains below $-70\text{ }^{\circ}\text{C}$. Stir the reaction mixture at this temperature for 1-2 hours to allow for complete lithiation.
- **Reaction with Aldehyde:** Add a solution of the aldehyde in anhydrous THF dropwise to the reaction mixture, again maintaining a temperature below $-70\text{ }^{\circ}\text{C}$.
- **Reaction Monitoring and Quenching:** Stir the reaction mixture at $-70\text{ }^{\circ}\text{C}$ to $-60\text{ }^{\circ}\text{C}$ for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC). Once the reaction is complete, quench the reaction by the slow, dropwise addition of a saturated aqueous ammonium chloride solution.
- **Workup:** Allow the mixture to warm to room temperature. Separate the organic layer. Wash the organic layer with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the organic phase under reduced pressure. The crude product can be purified by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in petroleum ether).
- **Characterization:** Characterize the final product by appropriate analytical methods, such as NMR spectroscopy (^1H and ^{13}C), mass spectrometry, and IR spectroscopy.

Visualizations

Experimental Workflow

The following diagram illustrates a general workflow for the synthesis of a substituted pyridine methanol derivative, as described in the experimental protocol section.

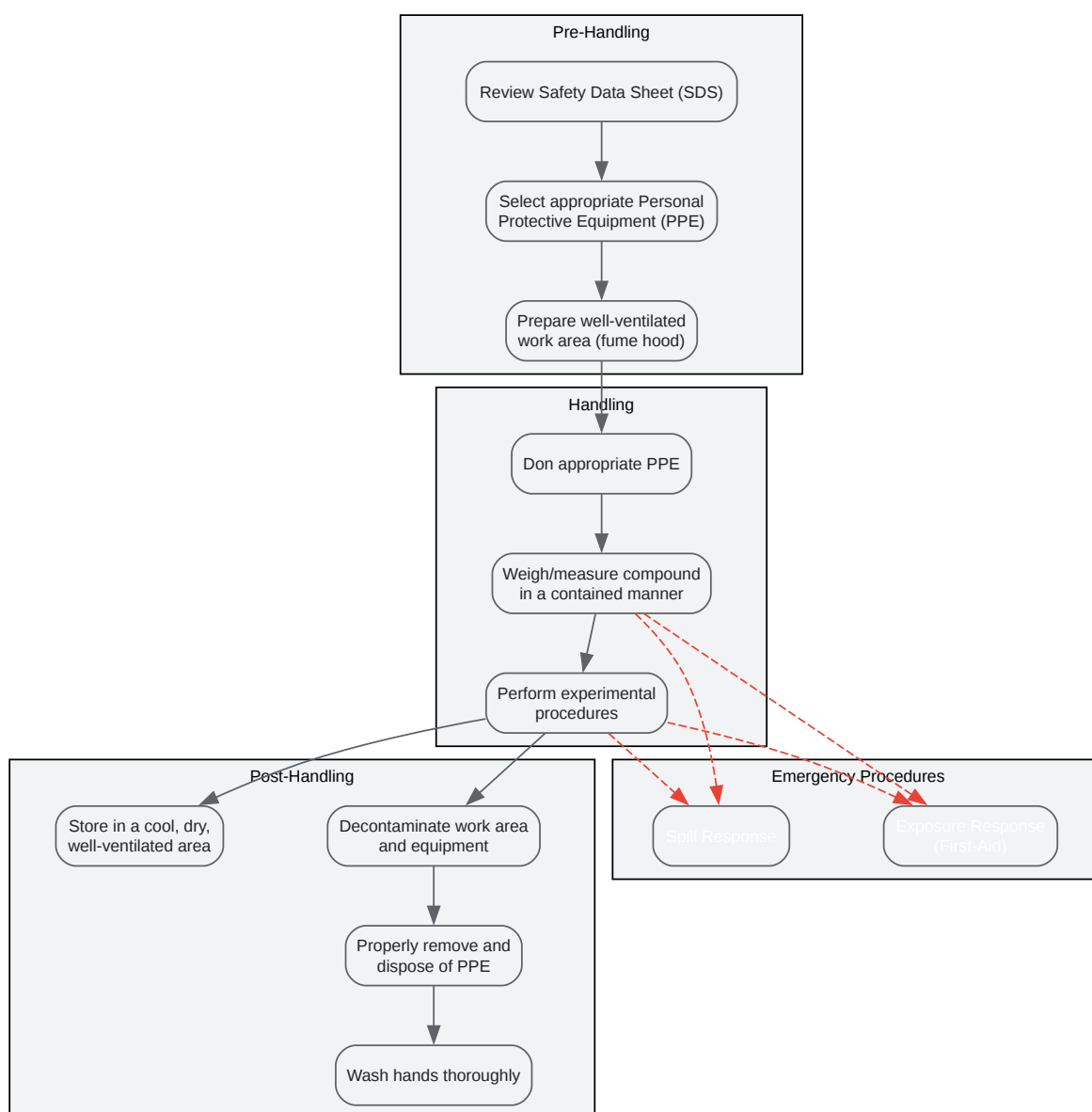


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Caption: General workflow for the synthesis of a substituted pyridine methanol derivative.

Safe Handling Workflow

This diagram outlines the essential steps for the safe handling of **(6-Bromo-5-methoxypyridin-2-yl)methanol** in a laboratory setting.



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Caption: Safe handling workflow for **(6-Bromo-5-methoxypyridin-2-yl)methanol**.

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